

Application Note: Intracerebroventricular (ICV) Delivery of [D-Ala², Val⁵]-Enkephalin

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Enkephalin, ala(2)-val(5)-*

CAS No.: 78859-44-6

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Abstract & Strategic Rationale

This protocol details the stereotaxic intracerebroventricular (ICV) administration of [D-Ala², Val⁵]-Enkephalin, a synthetic opioid peptide analog. Unlike native Met-enkephalin, which is rapidly degraded by enkephalinases, the [D-Ala², Val⁵] modification confers significant resistance to enzymatic proteolysis while maintaining high affinity for the Mu-opioid receptor (MOR).

Why ICV? Systemic administration of enkephalin analogs is often confounded by the Blood-Brain Barrier (BBB). ICV injection bypasses the BBB, delivering the peptide directly into the lateral ventricles where it diffuses via the cerebrospinal fluid (CSF) to target periventricular structures (e.g., Periaqueductal Gray, Thalamus) critical for analgesia and reward signaling.

Experimental Causality:

- **D-Ala² Substitution:** Prevents N-terminal degradation by aminopeptidases.
- **Val⁵ Substitution:** Replaces the oxidation-prone Methionine (in Met-enkephalin), enhancing chemical stability and shelf-life without sacrificing receptor affinity.

Compound Profile & Preparation[1]

Chemical Identity:

- Name: [D-Ala², Val⁵]-Enkephalin (often supplied as the amide form for stability).
- Sequence: Tyr-D-Ala-Gly-Phe-Val
- Molecular Weight: ~569.65 g/mol (varies slightly by salt/amide form).
- Solubility: Soluble in water/saline.

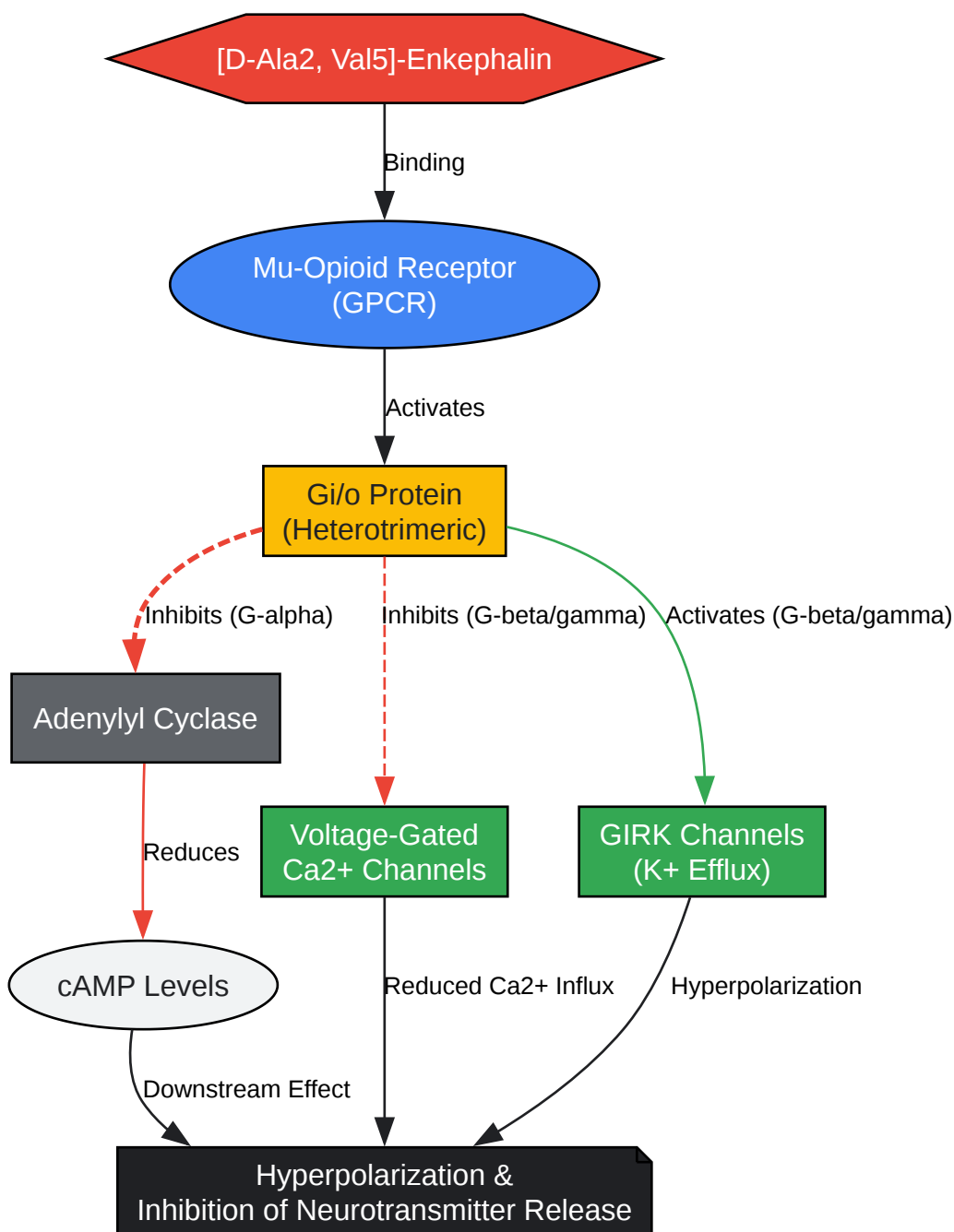
Reconstitution Protocol

Critical Step: Peptides adhere to glass and plastic. Use LoBind® tubes.

- Stock Solution (1 mg/mL):
 - Dissolve 1 mg of lyophilized peptide in 1 mL of sterile, endotoxin-free 0.9% saline.
 - Note: Do not use DMSO unless absolutely necessary; saline is preferred for ICV to minimize neurotoxicity.
 - Aliquot into 20 µL volumes and freeze at -80°C. Avoid freeze-thaw cycles.
- Working Solution (Example Dose: 5 µg):
 - Thaw one aliquot on ice.
 - Dilute with Artificial Cerebrospinal Fluid (aCSF) or sterile saline to the target concentration.
 - Example: To inject 5 µg in a 2 µL volume, the final concentration must be 2.5 µg/µL.

Mechanism of Action (Signaling Pathway)[2]

Upon ICV injection, [D-Ala², Val⁵]-Enkephalin binds to MORs on neuronal membranes. The following diagram illustrates the G-protein coupled cascade leading to neuronal inhibition (analgesia).



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Caption: Gi/o-coupled MOR signaling pathway. Activation leads to reduced cAMP, K⁺ efflux, and inhibition of Ca²⁺ influx, resulting in neuronal silencing.

Stereotaxic Injection Protocol

A. Pre-Surgical Planning (Coordinates)

Precision is non-negotiable. Coordinates are relative to Bregma.[\[1\]](#)[\[2\]](#)

Species	Anterior-Posterior (AP)	Medial-Lateral (ML)	Dorso-Ventral (DV)	Injection Vol.
Mouse (C57BL/6)	-0.3 to -0.5 mm	± 1.0 mm	-2.5 mm	1 - 2 µL
Rat (Sprague-Dawley)	-0.8 to -0.9 mm	± 1.5 mm	-3.5 to -4.0 mm	5 - 10 µL

Note: DV coordinates are measured from the skull surface (dura).

B. Surgical Workflow

- Anesthesia & Prep:
 - Induce with 3-4% Isoflurane; maintain at 1.5-2%.
 - Shave scalp and sterilize with betadine/ethanol (3 cycles).
 - Apply ophthalmic ointment to prevent corneal drying.
 - Self-Validation Step: Check toe pinch reflex. Absence indicates surgical plane.
- Stereotaxic Alignment:
 - Secure head in ear bars.[\[3\]](#)[\[4\]](#) Crucial: The skull must be flat.[\[2\]](#) Measure Bregma and Lambda DV coordinates; they must be within ±0.1 mm of each other.
 - Why? If the skull is tilted, your needle will miss the ventricle despite correct AP/ML coordinates.
- Incision & Craniotomy:
 - Midline incision (~1 cm). Expose Bregma.
 - Mark coordinates.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Drill a small burr hole (0.5 mm diameter) at the specific ML/AP site. Do not damage the dura.

- Injection (The "Dead Space" Problem):
 - Use a Hamilton Syringe (10 μ L for rats, 5 μ L for mice) with a 30-33G needle.
 - Zeroing: Touch the needle tip to Bregma, then move to the target AP/ML. Lower to the skull surface to zero the DV.
 - Lowering: Lower the needle slowly (1 mm/min) to the target DV depth.
 - Infusion: Inject at a rate of 0.5 μ L/min.
 - Rapid injection causes intracranial pressure spikes and backflow.
 - Wait Time: Leave the needle in place for 5 minutes post-injection.
 - Causality: This allows the pressure to equalize and the peptide to diffuse, preventing reflux up the needle track.
- Closure:
 - Slowly retract the needle.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Suture scalp or use tissue glue (Vetbond).
 - Administer post-op analgesia (e.g., Meloxicam) only if it does not interfere with the study endpoints.

Validation & Quality Control

How do you confirm the injection hit the ventricle?

Method A: Functional Validation (The "Tail Flick" Test)

Since [D-Ala², Val⁵]-Enkephalin is a potent analgesic, a successful ICV injection must increase pain latency.

- Baseline: Measure tail flick latency before surgery (typically 2-4 seconds).
- Test: Measure latency 30 minutes post-ICV.

- Success Criteria: A >100% increase in latency (e.g., >8 seconds) confirms successful delivery to periventricular opioid receptors.

Method B: Dye Verification (Terminal)

For training or random sampling:

- Inject 2 μ L of Methylene Blue or Trypan Blue instead of the peptide.
- Euthanize immediately.
- Slice the brain. The dye should be clearly visible throughout the ventricular system (lateral, 3rd, and 4th ventricles).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
No Analgesia observed	Missed Ventricle	Re-check skull flatness (Bregma/Lambda alignment). Verify coordinates for specific animal weight/age.[4]
Backflow upon retraction	Injection too fast	Reduce rate to 0.25 μ L/min. Increase post-injection wait time to 10 mins.
Animal circling/seizure	Tissue Damage / High Volume	Reduce injection volume. Ensure needle is not too deep (hitting hippocampus/thalamus).
Peptide degradation	Improper Storage	Store aliquots at -80°C. Keep on ice during surgery. Use LoBind tubes.

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- To cite this document: BenchChem. [Application Note: Intracerebroventricular (ICV) Delivery of [D-Ala², Val⁵]-Enkephalin]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14432594/docs#application-note-intracerebroventricular-icv-delivery-of-d-ala-val-enkephalin]

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